

Essential Safety and Logistical Information for Handling 3-Hexanone

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Compound of Interest

Compound Name: 3-Hexanone

Cat. No.: B147009

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides essential, immediate safety and logistical information for the use of **3-Hexanone**, including operational and disposal plans. By adhering to these procedural, step-by-step guidelines, you can ensure a safe laboratory environment and maintain compliance with safety regulations.

Physicochemical and Safety Data

A clear understanding of the physical and chemical properties of **3-Hexanone** is the first step in safe handling. The following table summarizes key quantitative data for this compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
CAS Number	589-38-8[1][3]
Molecular Formula	C ₆ H ₁₂ O[1][4]
Molecular Weight	100.16 g/mol [1][3]
Appearance	Colorless liquid[1]
Boiling Point	123-124 °C[1][2]
Melting Point	-55.5 °C[1][2]
Flash Point	14 °C (57.2 °F)[3]
Density	0.815 g/mL at 25 °C[3]
Vapor Pressure	13.9 mmHg[1]

Occupational Exposure Limits (OELs):

As of the latest review, specific Occupational Exposure Limits (OELs) for **3-Hexanone** have not been established by major regulatory bodies such as the Occupational Safety and Health Administration (OSHA), the National Institute for Occupational Safety and Health (NIOSH), or the American Conference of Governmental Industrial Hygienists (ACGIH). In the absence of specific OELs, it is crucial to adhere to the principles of good industrial hygiene and to keep exposure to the lowest achievable level.

Personal Protective Equipment (PPE) and Handling

When handling **3-Hexanone**, a comprehensive approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment, is essential.

Engineering Controls

- Ventilation: Always handle **3-Hexanone** in a well-ventilated area.[5] A chemical fume hood is recommended for all procedures that may generate vapors or aerosols.
- Explosion-Proof Equipment: Due to its low flash point, use explosion-proof electrical, ventilating, and lighting equipment.[5]

- Static Discharge: Take precautionary measures against static discharge.^[5] Ground and bond containers and receiving equipment.^[5]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Hexanone**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[6]
- Skin Protection:
 - Gloves: Handle with gloves.^[5] Gloves must be inspected prior to use.^[5] Since specific breakthrough time data for **3-Hexanone** is not readily available, a qualitative assessment of glove materials suitable for ketones is provided below. It is crucial to use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.^[5]
 - Lab Coat: A flame-retardant lab coat or apron should be worn to protect against splashes and fire hazards.
 - Footwear: Closed-toe shoes are required.

Glove Selection Guide for Ketones:

Glove Material	Recommendation for Ketones
Butyl Rubber	Often recommended for protection against ketones.
Viton®	Provides good resistance to a wide range of chemicals, including ketones.
Laminate Films (e.g., Silver Shield®/4H®)	Offer broad chemical resistance but may have limitations in terms of dexterity.
Nitrile Rubber	Generally not recommended for prolonged contact with ketones as they can cause degradation.
Natural Rubber (Latex)	Poor resistance to ketones.
Neoprene	Fair to poor resistance to ketones.

Note: This is a general guide. It is imperative to consult the glove manufacturer's specific chemical resistance data for the gloves being used.

- Respiratory Protection: If engineering controls do not maintain airborne concentrations below recommended exposure limits (or in their absence, to a minimum), a NIOSH-approved respirator with an organic vapor cartridge may be required. Respirator use must be in accordance with a comprehensive respiratory protection program.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Review the Safety Data Sheet (SDS) for **3-Hexanone** before starting any work.
 - Ensure the work area is clean and free of ignition sources (e.g., open flames, hot plates, static electricity).
 - Verify that all necessary engineering controls (fume hood, etc.) are functioning correctly.
 - Assemble all required PPE and inspect it for any damage.

- Have spill control materials readily available.
- Execution:
 - Don the appropriate PPE.
 - Dispense the required amount of **3-Hexanone** inside a chemical fume hood.
 - Use only non-sparking tools.^[5]
 - Keep the container tightly closed when not in use.^[5]
 - Avoid inhalation of vapors and contact with skin and eyes.
- Post-Procedure:
 - Decontaminate all equipment that has come into contact with **3-Hexanone**.
 - Properly label and store any remaining **3-Hexanone** in a cool, dry, and well-ventilated area away from heat and ignition sources.
 - Remove PPE carefully, avoiding self-contamination.
 - Wash hands thoroughly with soap and water after handling.

Disposal Plan

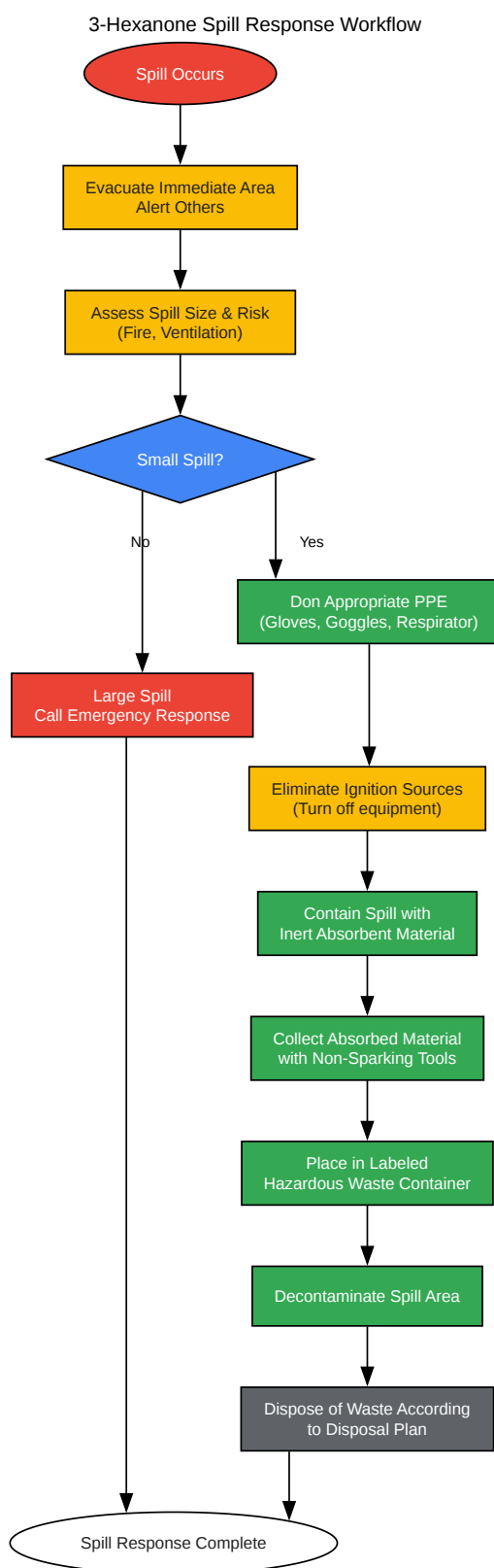
The disposal of **3-Hexanone** and its contaminated materials must be handled as hazardous waste.

- Waste Collection:
 - Collect all **3-Hexanone** waste, including unused product and contaminated materials (e.g., gloves, absorbent pads, and empty containers), in a designated and properly labeled hazardous waste container.
 - The container should be compatible with flammable liquids and have a secure lid.
 - Do not mix **3-Hexanone** waste with other incompatible waste streams.

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Hexanone**," and the associated hazards (e.g., "Flammable Liquid").
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area or a central hazardous waste storage area.
 - The storage area must be cool, dry, well-ventilated, and away from ignition sources.
- Professional Disposal:
 - Arrange for the disposal of the hazardous waste through a licensed and approved waste disposal company.
 - Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **3-Hexanone** to ensure they have all the necessary information for safe handling, transport, and disposal.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: Spill Response Workflow

In the event of a **3-Hexanone** spill, a prompt and coordinated response is critical to mitigate the risks of fire, explosion, and exposure. The following diagram illustrates the logical workflow for handling a spill.



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Caption: Workflow for responding to a **3-Hexanone** spill.

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